

Dibutoxymethane: A Green Solvent Alternative for a Sustainable Future

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Compound of Interest

Compound Name: *Dibutoxymethane*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The increasing demand for sustainable and environmentally friendly chemical processes has driven the search for green solvent alternatives. **Dibutoxymethane** (DBM), also known as butylal, has emerged as a promising candidate, offering a combination of effective solvency, low toxicity, and favorable environmental properties. This technical guide provides a comprehensive overview of **dibutoxymethane**, including its chemical and physical properties, synthesis protocols, applications, and a comparative analysis with traditional solvents.

Introduction to Dibutoxymethane

Dibutoxymethane (CAS No. 2568-90-3) is an acetal that is gaining significant attention as a viable green solvent.^[1] It is a colorless liquid with a mild, fruity odor and is characterized by its two butyl groups attached to a central methylene group via ether linkages.^{[1][2]} This structure contributes to its desirable solvent properties, allowing it to dissolve a wide range of organic compounds.^[1] Unlike many conventional solvents, **dibutoxymethane** is halogen-free, which is a significant advantage in terms of environmental impact and safety.^{[2][3]} It is considered to have low toxicity and is biodegradable, making it a more sustainable choice for various industrial and research applications.^{[1][4]}

Physicochemical Properties

A clear understanding of the physicochemical properties of a solvent is crucial for its effective application. The key properties of **dibutoxymethane** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C9H20O2	[5]
Molecular Weight	160.25 g/mol	[5]
Appearance	Colorless liquid	[1]
Boiling Point	179.2 - 181 °C	[2][6][7]
Melting Point	-58.1 °C	[8]
Density	0.835 - 0.87 g/cm ³ at 20°C	[1][7]
Flash Point	60 - 62 °C (Closed Cup)	[7][8]
Water Solubility	222.5 - 304.9 mg/L at 20-25 °C (Insoluble)	[6][8][9]
Vapor Pressure	<15 - 1.289 mmHg at 20-25 °C	[6][7]
Refractive Index (nD)	1.406	[2]
Dynamic Viscosity	1.056 - 1.083 mPa·s at 20°C	[9]
logP (o/w)	2.706 - 2.77	[6][9]

Synthesis of Dibutoxymethane

Dibutoxymethane is typically synthesized through the acid-catalyzed condensation of n-butanol with a formaldehyde source, such as paraformaldehyde or an aqueous formaldehyde solution.[1] Several methods have been developed to optimize the yield and purity of the final product.

Experimental Protocol: Synthesis via Acid-Catalyzed Condensation

This protocol describes a common laboratory-scale synthesis of **dibutoxymethane**.

Materials:

- Paraformaldehyde

- n-Butanol
- Anhydrous ferric chloride (FeCl_3) or Sulfuric acid (H_2SO_4) as a catalyst[1][3]
- 10% aqueous sodium carbonate (Na_2CO_3) solution
- 20% hydrogen peroxide (H_2O_2) solution
- Sodium metal (for drying)
- Deionized water

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

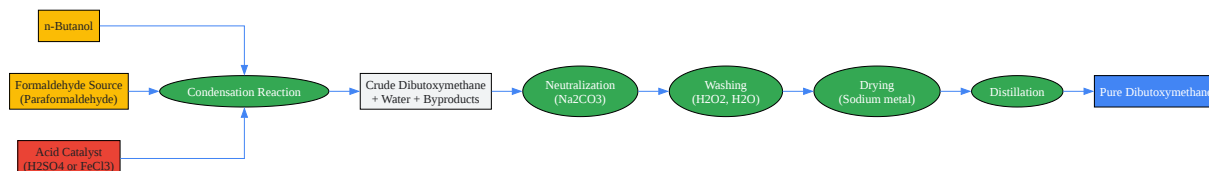
Procedure:

- In a round-bottom flask, combine paraformaldehyde (0.5 mole), n-butanol (1.0 mole), and a catalytic amount of anhydrous ferric chloride (2.0 gm) or sulfuric acid.[1][3]
- Heat the mixture to reflux and maintain for 10 hours.[3]
- After cooling, a lower layer of 3-4 ml may form; this should be discarded.[3]
- To neutralize the acid catalyst and remove ferric ions, add 50 ml of a 10% aqueous sodium carbonate solution. The ferric chloride will precipitate as ferric hydroxide.[3]
- To remove any unreacted aldehyde, the product is washed with a mixture of 40 ml of 20% hydrogen peroxide and 5 ml of 10% sodium carbonate solution at 45°C.[3]

- Wash the organic layer with water.
- Dry the product over excess sodium metal.[3]
- Purify the **dibutoxymethane** by distillation. The expected yield is approximately 78%.[3]

A patented method also describes a continuous process where formaldehyde or its derivatives are mixed with an alcohol like butanol, pre-heated, and then subjected to acid catalysis in a reactor. The vaporized products are then rectified to yield high-purity **dibutoxymethane**.^{[1][10]} Modern industrial processes often aim to eliminate the use of co-solvents for water removal by leveraging the heterogeneous azeotrope of butanol and water, which simplifies purification and reduces waste.^{[1][11]}

Synthesis Pathway Diagram



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Caption: Synthesis of **Dibutoxymethane** via Acid-Catalyzed Condensation.

Applications of Dibutoxymethane as a Green Solvent

Dibutoxymethane's favorable properties make it a versatile solvent for a range of applications, positioning it as a viable replacement for more hazardous traditional solvents.

Industrial Cleaning and Degreasing

Dibutoxymethane is an effective and environmentally friendly substitute for solvents like perchloroethylene and d-limonene in industrial cleaning and degreasing applications.^[12] Its ability to dissolve both oils and greases makes it suitable for metal cleaning and in formulated cleaning products.^[7]

Coatings, Adhesives, and Inks

As a solvent in coatings, adhesives, and inks, **dibutoxymethane** can replace more toxic and volatile organic compounds (VOCs).^{[7][12]} Its moderate evaporation rate and good solvency for resins and polymers make it a suitable component in these formulations.

Polymer Analysis

Dibutoxymethane has been successfully used as a solvent for the analysis of polymers, such as low-density polyethylene (LDPE), using techniques like Gel Permeation Chromatography (GPC).^{[3][13][14]} It serves as a less toxic alternative to halogenated solvents like 1,2,4-trichlorobenzene (TCB) traditionally used for these high-temperature analyses.^[15]

Chemical Synthesis

In organic synthesis, **dibutoxymethane** can be used as a reaction medium.^[12] It can also serve as a reactant, for example, in the preparation of butoxymethyltriphenylphosphonium iodide, a key intermediate for carbon homologation reactions.^{[3][13][14]}

Other Applications

Dibutoxymethane also finds use in:

- Cosmetics: As a cleansing agent and solvent.^{[2][6]}
- Fuel Additive: To reduce soot and nitrogen oxide emissions from diesel fuel.^{[1][2]}
- Extraction: As a solvent for extracting organic compounds.^[4]

Comparative Analysis with Traditional Solvents

The "green" credentials of **dibutoxymethane** are best understood when compared to traditional, often hazardous, solvents.

Property	Dibutoxymethane	Toluene	Dichloromethane (DCM)	Perchloroethylene (PERC)
Molecular Formula	C ₉ H ₂₀ O ₂	C ₇ H ₈	CH ₂ Cl ₂	C ₂ Cl ₄
Boiling Point (°C)	179.2 - 181	111	39.6	121
Flash Point (°C)	60 - 62	4	N/A	N/A
Toxicity	Low	High (Neurotoxin, reproductive hazard)	High (Carcinogen)	High (Probable carcinogen)
Environmental Impact	Biodegradable, Halogen-free	Volatile Organic Compound (VOC)	Ozone-depleting potential, VOC	Persistent, groundwater contaminant
GHS Hazard Statements	H226 (Flammable), H315 (Skin Irrit.), H412 (Harmful to aquatic life)[2][5]	H225 (Highly flammable), H304 (May be fatal if swallowed), H315 (Skin irrit.), H336 (Drowsiness), H361d (Suspected of damaging unborn child), H373 (Organ damage)	H315 (Skin irrit.), H319 (Eye irrit.), H335 (Resp. irrit.), H351 (Suspected of causing cancer), H373 (Organ damage)	H315 (Skin irrit.), H317 (Allergic skin reaction), H319 (Eye irrit.), H336 (Drowsiness), H351 (Suspected of causing cancer), H411 (Toxic to aquatic life)

Safety and Handling

While **dibutoxymethane** is considered to have low toxicity, appropriate safety precautions should always be taken.[1]

- GHS Classification: **Dibutoxymethane** is classified as a flammable liquid and vapor (H226), causes skin irritation (H315), and is harmful to aquatic life with long-lasting effects (H412).[2]
[5]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and safety glasses.[9]
- Handling: Keep away from heat, sparks, and open flames. Use in a well-ventilated area.
- Storage: Store in a tightly closed container in a cool, well-ventilated place.
- Disposal: Dispose of in accordance with local, state, and federal regulations.

Toxicological Data

Route of Exposure	Species	Value	Reference
Oral LD50	Rabbit	6,873 mg/kg	[9]
Dermal LD50	Rat	> 2,000 mg/kg	[9]

Conclusion

Dibutoxymethane presents a compelling case as a green solvent alternative. Its favorable combination of effective solvency, low toxicity, biodegradability, and a halogen-free structure makes it a suitable replacement for many hazardous traditional solvents across a wide range of applications. As the chemical industry continues to prioritize sustainability and safety, the adoption of greener solvents like **dibutoxymethane** will be crucial in developing more environmentally responsible processes. Further research into expanding its applications and optimizing its production will undoubtedly solidify its role in a more sustainable chemical future.

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